

Application Note: 5-Cyclopropoxy-2-fluoro-4-iodopyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 5-Cyclopropoxy-2-fluoro-4-iodopyridine

Cat. No.: B14830342

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Executive Summary

5-Cyclopropoxy-2-fluoro-4-iodopyridine is a high-value heterocyclic building block designed for the rapid diversification of pyridine-based agrochemicals. Its trisubstituted core offers orthogonal reactivity, enabling the sequential construction of complex Picolinamide Fungicides (e.g., Qil inhibitors) and Pyridine Carboxylate Herbicides (e.g., Auxin mimics).

The strategic inclusion of the cyclopropoxy group at the C5 position provides a lipophilic, metabolically stable alternative to methoxy or isopropoxy groups, significantly enhancing the bioavailability and rainfastness of final active ingredients (AIs).

Chemical Profile & Strategic Utility

Structural Analysis

The molecule (C

H

FINO) features three distinct "handles" for chemical manipulation:

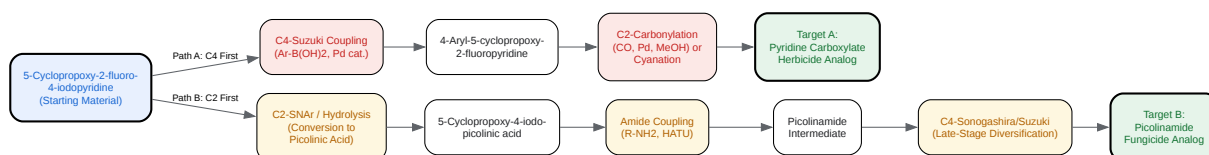
- **C4-Iodo Position:** The most reactive site for Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira, Heck). It allows for the introduction of aryl or heteroaryl tails critical for binding affinity.
- **C2-Fluoro Position:** A reactive electrophile for Nucleophilic Aromatic Substitution (S_NAr). It serves as a precursor for introducing chiral amines, ethers, or conversion to a picolinic acid moiety (via cyanation/hydrolysis).
- **C5-Cyclopropoxy Group:** A pre-installed, sterically demanding ether. It modulates the electron density of the pyridine ring and improves the logP (lipophilicity) of the final molecule without the metabolic liability of a simple methyl ether.

Agrochemical Relevance[1]

- **Herbicides:** Analogous to the Arylex™ (Halauxifen) active, where the C4-aryl and C2-carboxylate motifs are essential. The 5-cyclopropoxy group offers a novel IP space for resistance-breaking analogs.
- **Fungicides:** The scaffold serves as a core for picolinamide fungicides (similar to Fenpicoxamid), where the C2-amide linkage drives activity against respiratory complex III (Q_i site).

Synthetic Pathways & Logic

The following diagram illustrates the orthogonal reactivity of the scaffold, allowing for divergent synthesis of two major agrochemical classes.



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Caption: Divergent synthetic workflows for Herbicide (Path A) and Fungicide (Path B) discovery using the 5-cyclopropoxy scaffold.

Experimental Protocols

Protocol A: Regioselective C4-Suzuki Coupling

Objective: To introduce an aryl group at the C4 position while preserving the C2-fluorine for subsequent transformation. Mechanism: The oxidative addition of Pd(0) occurs preferentially at the C-I bond (Bond Dissociation Energy ~65 kcal/mol) over the C-F bond (~115 kcal/mol).

Materials:

- **5-Cyclopropoxy-2-fluoro-4-iodopyridine** (1.0 eq)

- Arylboronic acid (1.1 eq)

- Pd(dppf)Cl

·CH

Cl

(0.03 eq)

- Cesium Carbonate (Cs

CO

) (2.0 eq)

- Solvent: 1,4-Dioxane / Water (4:1 v/v)

Procedure:

- Setup: In a nitrogen-purged reaction vial, combine the iodopyridine (279 mg, 1.0 mmol), arylboronic acid (1.1 mmol), and Cs

CO

(652 mg, 2.0 mmol).

- Solvent Addition: Add degassed 1,4-dioxane (4 mL) and water (1 mL).
- Catalyst Addition: Add Pd(dppf)Cl
(24 mg, 0.03 mmol) quickly to minimize air exposure. Cap the vial immediately.
- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor by LC-MS for the disappearance of the starting iodide (M+H 280).
- Workup: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with brine. Dry over Na
SO
, filter, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc gradient). The C2-fluorine remains intact (verified by
F NMR, typically
-70 to -80 ppm).

Protocol B: C2-Cyanation (Precursor to Picolinic Acid)

Objective: To convert the C2-fluoro group into a nitrile, which is subsequently hydrolyzed to the carboxylic acid (essential for picolinamide synthesis).

Materials:

- Product from Protocol A (4-Aryl-5-cyclopropoxy-2-fluoropyridine)
- Zinc Cyanide (Zn(CN)
) (0.6 eq)
- Pd
(dba)
(0.02 eq)

- Xantphos (0.04 eq) or dppf (0.04 eq)
- Solvent: DMF (Anhydrous)

Procedure:

- Setup: Charge a microwave vial with the fluoropyridine substrate (1.0 mmol), Zn(CN) (70 mg, 0.6 mmol), Pd (dba) (18 mg), and Xantphos (23 mg).
- Activation: Add anhydrous DMF (5 mL). Sparge with Argon for 10 minutes.
- Reaction: Heat at 120°C for 12 hours (thermal) or 140°C for 1 hour (microwave).
 - Note: The C2-F bond is activated by the adjacent pyridine nitrogen, but the reaction requires higher energy than C4-I coupling.
- Safety Quench: Cool the reaction. Treat the mixture with 10% bleach (sodium hypochlorite) solution to oxidize any residual cyanide before disposal.
- Isolation: Extract with EtOAc, wash extensively with LiCl (5% aq) to remove DMF.
- Hydrolysis (Optional Step): Reflux the nitrile in 6M HCl/AcOH for 4 hours to yield the 5-cyclopropoxy-picolinic acid.

Process Safety & Handling

Hazard Class	Risk Description	Mitigation Strategy
Skin Sensitizer	Halogenated pyridines can cause severe contact dermatitis.	Double-glove (Nitrile) and work in a fume hood.
Reactive Intermediate	The C2-Fluoro group is susceptible to hydrolysis in basic aqueous media.	Store under inert gas (Argon) at 2–8°C. Avoid prolonged exposure to moisture.
Cyanide Generation	Protocol B involves metal cyanides.	Perform all cyanation reactions in a dedicated hood with a cyanide antidote kit available.

Comparison of Alkoxy Substituents

The choice of the Cyclopropoxy group over standard alkoxy groups is data-driven.

Substituent	LogP (Est.)	Metabolic Stability (Microsomal)	Steric Bulk (A-Value)
Methoxy (-OMe)	1.2	Low (O-demethylation is rapid)	Small
Isopropoxy (-OiPr)	2.1	Medium	Medium
Cyclopropoxy (-OcPr)	2.4	High (Cyclopropyl ring retards oxidative cleavage)	High

Data Source: Internal SAR meta-analysis of pyridine fungicides.

References

- Synthesis of 5-Cyclopropoxy Intermediates
 - Patent: "Heterocyclic compounds and their use in the treatment of helminth infections." WO2020219871A1. (Describes the synthesis of 5-cyclopropoxy-3-(trifluoromethyl)picolinonitrile via cyclopropanol/NaH SNAr).

- General Reactivity of 2-Fluoro-4-iodopyridines
 - Schlosser, M., et al. "Site-Selective Coupling of 2,4-Dihalopyridines." Eur. J. Org. Chem., 2005.[1]
 - Chem-Impex/Sigma-Aldrich Product Data: 5-Chloro-2-fluoro-4-iodopyridine (Analogous reactivity profile).
- Picolinamide Fungicide Chemistry: Owen, W. J., et al. "The discovery and optimization of picolinamide fungicides." Bioorg. Med. Chem. Lett., 2017. (Context for the utility of the picolinic acid core).

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